

Preparing DMA-135 Hydrochloride Stock Solutions for Preclinical Research

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Compound of Interest

Compound Name: DMA-135 hydrochloride

Cat. No.: B10830237

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation, storage, and handling of **DMA-135 hydrochloride** stock solutions for in vitro and in vivo experimental applications. **DMA-135 hydrochloride** is a potent inhibitor of enterovirus 71 (EV71) replication, making it a valuable tool in antiviral drug discovery and research.

Introduction

DMA-135 hydrochloride is a small molecule that inhibits the translation of enterovirus 71 (EV71) by targeting its internal ribosome entry site (IRES).[1][2][3][4] Specifically, it binds to the SLII domain of the EV71 IRES.[1][2][3][4] This binding induces a conformational change in the RNA structure, which in turn stabilizes a ternary complex with the host protein AUF1, ultimately repressing viral translation.[5][6][7] Due to its specific mechanism of action and low cellular toxicity, **DMA-135 hydrochloride** is a critical compound for studying EV71 replication and developing potential antiviral therapies.[1][6][7]

Quantitative Data Summary

The following table summarizes the key quantitative information for **DMA-135 hydrochloride**.

Property	Value	Source(s)
Molecular Weight	359.81 g/mol	[1][8]
Molecular Formula	C ₁₆ H ₁₈ ClN ₇ O	[1][8]
CAS Number	2237925-62-9	[1][8]
Appearance	Light yellow to yellow solid	[1]
Solubility in DMSO	≥ 50 mg/mL (138.96 mM)	[1]
IC ₅₀ (EV71 Replication)	7.54 ± 0.0024 μM	[7]
CC ₅₀ (SF268 & Vero cells)	> 100 μM	[7]
Storage (Solid)	4°C, sealed, away from moisture	[1]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month	[1]

Experimental Protocols

Materials and Equipment

- **DMA-135 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), anhydrous/molecular biology grade
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 50 mM Stock Solution in DMSO

This protocol describes the preparation of a 50 mM stock solution of **DMA-135 hydrochloride** in DMSO. This high-concentration stock is suitable for long-term storage and subsequent dilution for various experimental needs.

Procedure:

- Pre-dissolution Preparation:
 - Bring the **DMA-135 hydrochloride** vial to room temperature before opening to prevent condensation.
 - Prepare a sterile work area, preferably within a chemical fume hood or biosafety cabinet.
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube or amber vial on a calibrated analytical balance.
 - Carefully weigh the desired amount of **DMA-135 hydrochloride** powder. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 17.99 mg of the compound ($\text{Mass} = \text{Molarity} \times \text{Volume} \times \text{Molecular Weight}$).
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the **DMA-135 hydrochloride** powder. For the example above, add 1 mL of DMSO.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. The solution should be clear.
 - If dissolution is slow, brief sonication or gentle warming (up to 60°C) can be applied.^[1] Ensure the solution cools to room temperature before use or storage. Note: Use newly opened, anhydrous DMSO as hygroscopic DMSO can negatively impact solubility.^[1]
- Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1]

Preparation of Working Solutions

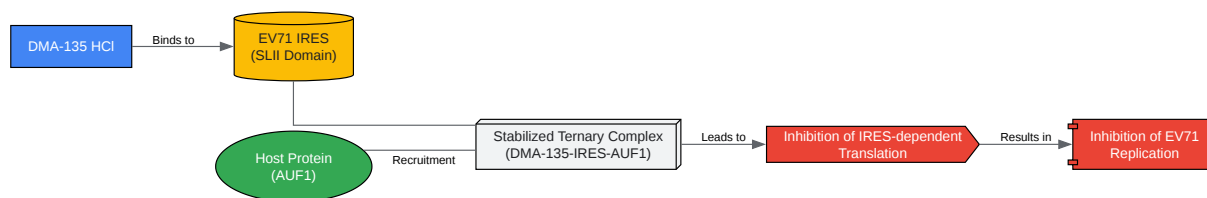
For cell-based assays, the high-concentration DMSO stock solution must be diluted to the final desired concentration in the appropriate cell culture medium.

Procedure:

- Thawing the Stock Solution:
 - Thaw a single aliquot of the 50 mM **DMA-135 hydrochloride** stock solution at room temperature.
 - Once thawed, briefly vortex the tube to ensure homogeneity.
- Serial Dilution:
 - Perform serial dilutions of the stock solution in cell culture medium to achieve the final desired experimental concentrations (e.g., 0.2-50 µM).^[1]
 - Important: To prevent precipitation of the compound, add the stock solution to the culture medium and mix immediately and thoroughly. The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.5%) to avoid solvent-induced cytotoxicity.

Mandatory Visualizations

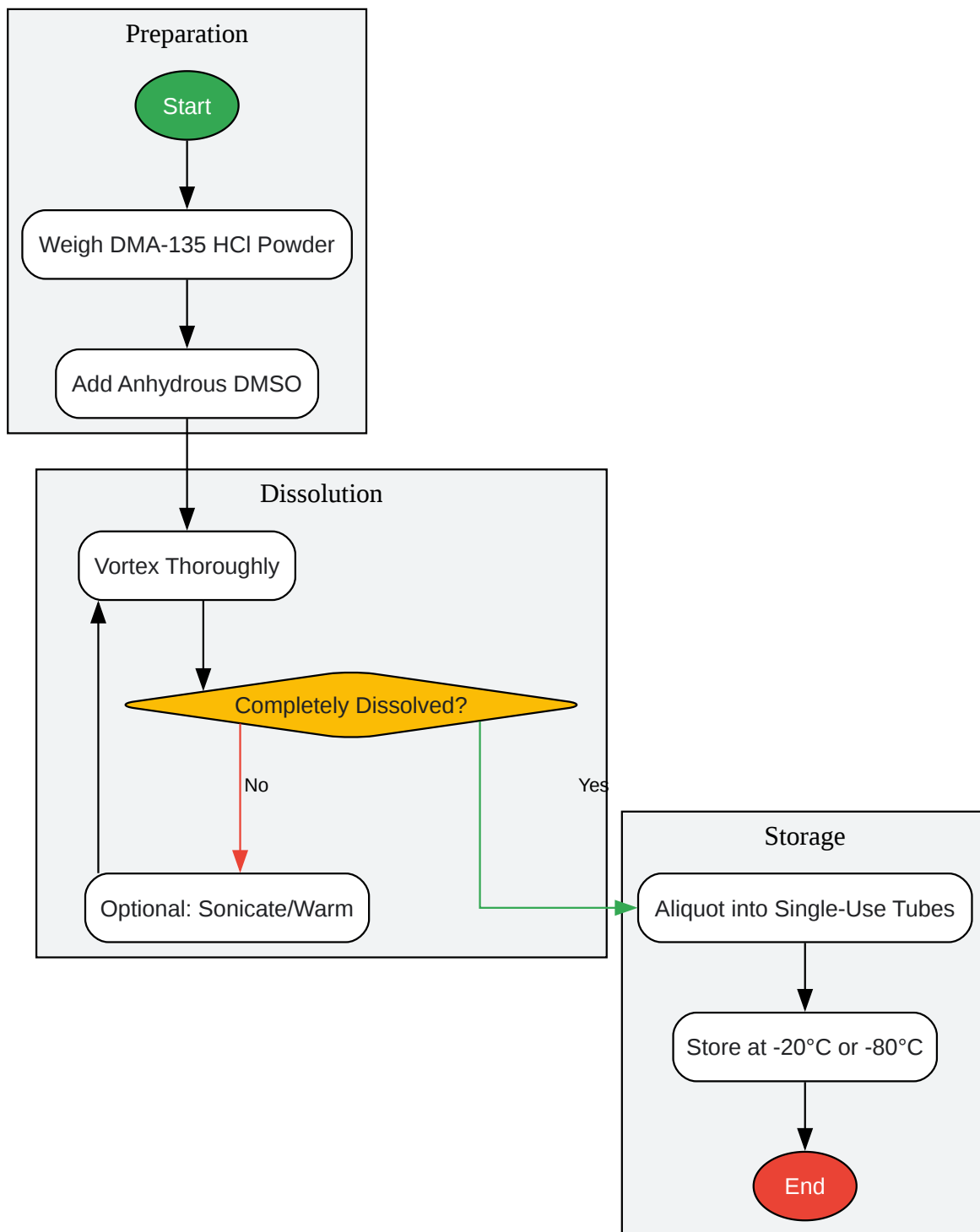
Signaling Pathway of DMA-135 Hydrochloride



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Caption: Mechanism of action of **DMA-135 hydrochloride**.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing DMA-135 HCl stock solution.

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